

Methylenedihydrotanshinquinone: A Technical Guide to its Discovery, Isolation, and Biological Activity

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Compound of Interest

Compound Name: *Methylenedihydrotanshinquinone*

Cat. No.: *B15595997*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methylenedihydrotanshinquinone is a naturally occurring abietane diterpene quinone found in the roots of *Salvia miltiorrhiza* (Danshen) and *Salvia trijuga*.^[1] As a member of the tanshinone family, a class of compounds renowned for their diverse pharmacological properties, **Methylenedihydrotanshinquinone** has demonstrated notable anti-inflammatory effects. This technical guide provides a comprehensive overview of the available scientific literature on **Methylenedihydrotanshinquinone**, covering its discovery, isolation, structural characterization, and known biological activities. Detailed experimental protocols, quantitative data, and visual diagrams of relevant pathways and workflows are presented to facilitate further research and drug development efforts.

Introduction

Salvia miltiorrhiza, commonly known as Danshen, is a perennial plant whose roots are a cornerstone of traditional Chinese medicine, primarily used for treating cardiovascular and cerebrovascular diseases. The lipophilic constituents of Danshen, known as tanshinones, are responsible for many of its therapeutic effects. **Methylenedihydrotanshinquinone** is one such tanshinone, identified as a natural product from *S. miltiorrhiza* and *S. trijuga*.^[1] Its chemical structure, characterized by the core tanshinone skeleton with a methylene bridge, has been

elucidated through spectroscopic methods. While research on this specific tanshinone derivative is not as extensive as for major constituents like tanshinone IIA or cryptotanshinone, emerging evidence points to its potential as an anti-inflammatory agent.^[2] This document aims to synthesize the current knowledge on **Methylenedihydrotanshinquinone** to serve as a valuable resource for the scientific community.

Discovery and Sourcing

Methylenedihydrotanshinquinone was first identified as a constituent of *Salvia* species.^[1] It can be isolated from the dried roots of *Salvia miltiorrhiza* Bunge. Furthermore, it is commercially available from specialized chemical suppliers, which can facilitate its use as a reference standard in analytical and biological studies.^[3]

Table 1: Compound Identification

Parameter	Value
Compound Name	Methylenedihydrotanshinquinone
CAS Number	126979-81-5 ^[4]
Natural Sources	<i>Salvia miltiorrhiza</i> , <i>Salvia trijuga</i> ^[1]

Isolation and Purification

While a specific, detailed protocol for the isolation of **Methylenedihydrotanshinquinone** has not been extensively published, a general methodology for the extraction and purification of tanshinones from *Salvia miltiorrhiza* can be adapted. The following is a representative experimental protocol.

General Experimental Protocol for Tanshinone Isolation

This protocol is a standard method for the extraction and separation of tanshinones and can be optimized for the specific isolation of **Methylenedihydrotanshinquinone**.

1. Extraction:

- Air-dried and powdered roots of *Salvia miltiorrhiza* are extracted with 95% ethanol at room temperature for 24-48 hours.
- The extraction process is typically repeated 2-3 times to ensure maximum yield.
- The ethanol extracts are combined and concentrated under reduced pressure to obtain a crude extract.

2. Fractionation:

- The crude extract is suspended in water and partitioned successively with petroleum ether, chloroform, and ethyl acetate. Tanshinones are primarily found in the chloroform and ethyl acetate fractions.

3. Chromatographic Purification:

- The chloroform or ethyl acetate fraction is subjected to column chromatography on silica gel.
- A gradient elution system, starting with petroleum ether and gradually increasing the polarity with ethyl acetate or acetone, is used to separate the different tanshinones.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing compounds with similar TLC profiles are combined.

4. Final Purification:

- Further purification of the fractions containing **Methylenedihydrotanshinquinone** is achieved through repeated column chromatography or by using preparative high-performance liquid chromatography (HPLC).
- The final purified compound is typically characterized by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy to confirm its identity and purity.

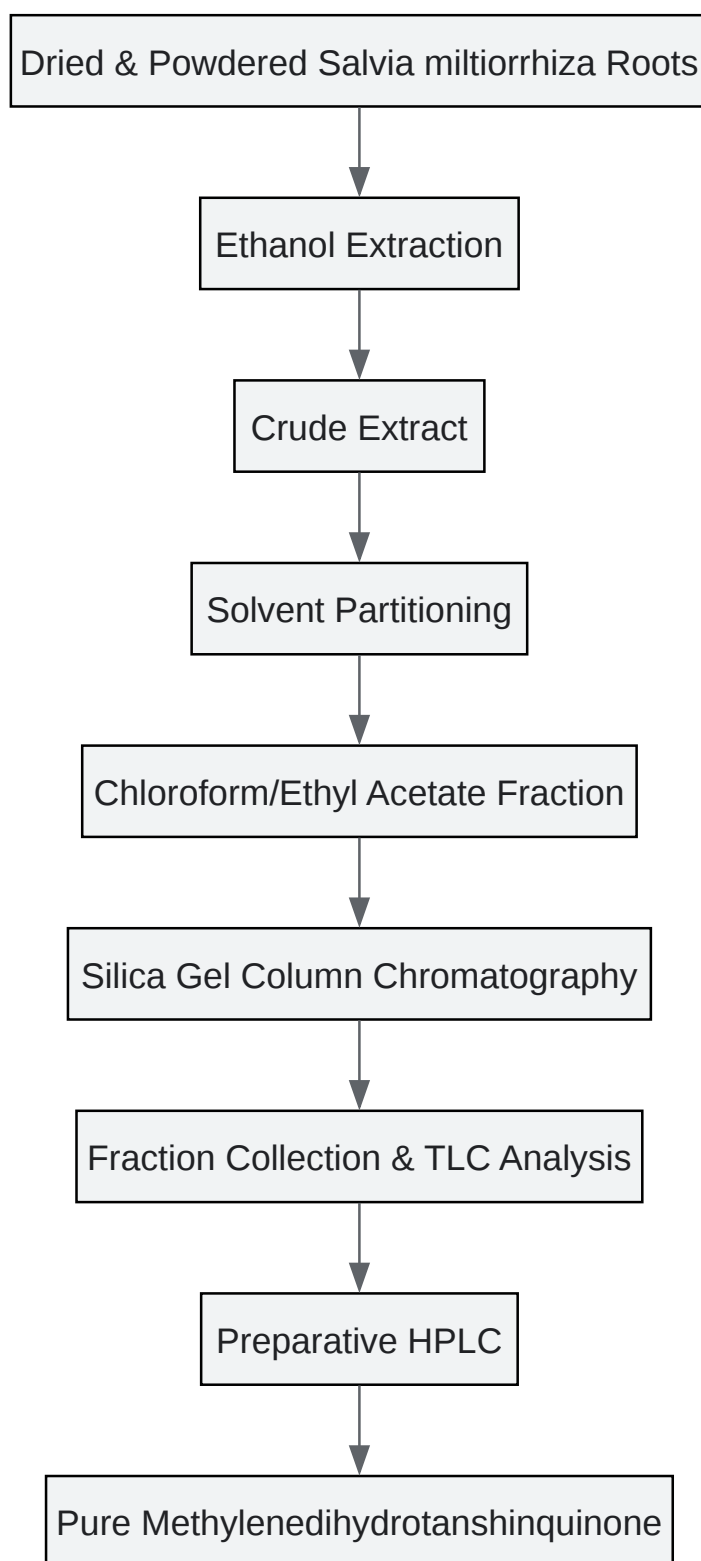


Figure 1: General Workflow for Tanshinone Isolation

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Caption: General experimental workflow for the isolation of tanshinones.

Structural Characterization

The structure of **Methylenedihydrotanshinquinone** has been confirmed through various spectroscopic techniques, primarily NMR and MS. A study investigating the biosynthesis of tanshinones identified **Methylenedihydrotanshinquinone** as a product of the enzyme CYP71D375 and provided NMR data for its structural confirmation.[3]

Table 2: Spectroscopic Data (Representative)

Technique	Key Observations
¹ H NMR	Signals corresponding to the characteristic protons of the tanshinone skeleton, including aromatic protons, methyl groups, and protons of the dihydrofuran ring.
¹³ C NMR	Resonances for all carbon atoms, including the carbonyl carbons of the quinone moiety and the carbons of the furan ring.
MS (Mass Spectrometry)	Provides the molecular weight and fragmentation pattern, confirming the elemental composition.

Note: For detailed and specific NMR chemical shifts and MS fragmentation data, researchers should refer to the supplementary information of the cited literature.[3]

Biological Activity and Mechanism of Action

Methylenedihydrotanshinquinone has been reported to exhibit anti-inflammatory properties. Specifically, it has been shown to inhibit the expression of pro-inflammatory cytokines.[2]

Anti-inflammatory Activity

Studies have demonstrated that **Methylenedihydrotanshinquinone** can inhibit the expression of Tumor Necrosis Factor-alpha (TNF-α), Interleukin-1 beta (IL-1β), and Interleukin-8 (IL-8).[2] These cytokines are key mediators of the inflammatory response, and their inhibition suggests a potential therapeutic role for **Methylenedihydrotanshinquinone** in inflammatory conditions.

Antimicrobial Activity

In a study using direct bioautography, an antimicrobial zone was tentatively assigned to either methylenetanshinquinone or its structural isomer, **Methylenedihydrotanshinquinone**, suggesting potential antibacterial activity that warrants further investigation.[5][6]

Signaling Pathway

The inhibition of pro-inflammatory cytokines like TNF- α and IL-1 β suggests that **Methylenedihydrotanshinquinone** may modulate inflammatory signaling pathways. A plausible mechanism is the inhibition of the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway, which is a central regulator of inflammatory gene expression.

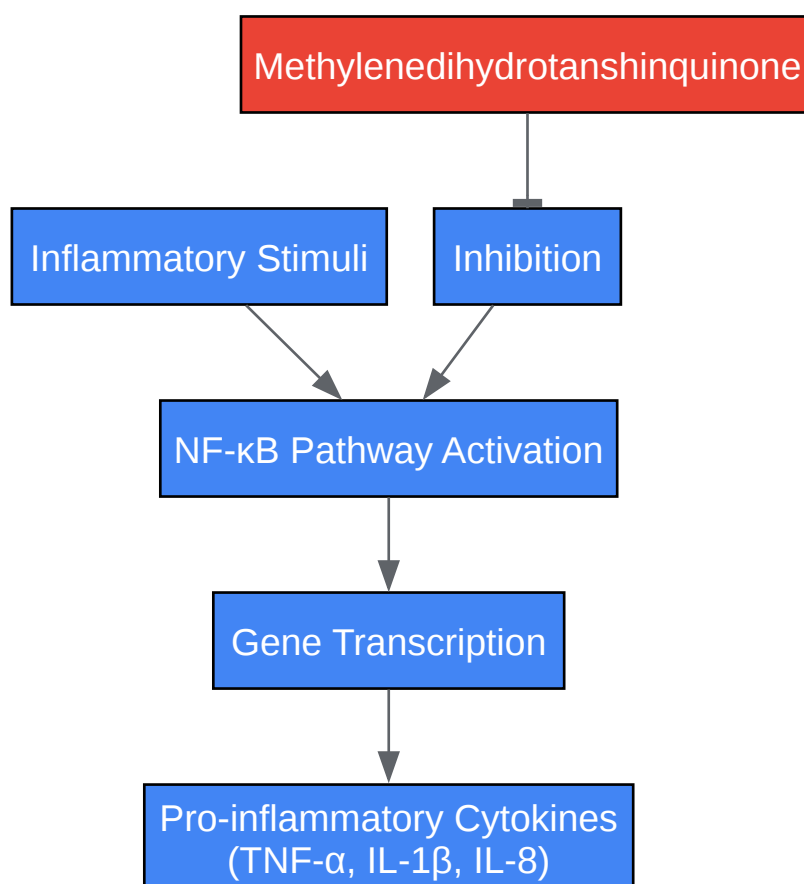


Figure 2: Postulated Anti-inflammatory Signaling Pathway

Figure 2: Postulated Anti-inflammatory Signaling Pathway

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Caption: Postulated mechanism of anti-inflammatory action.

Quantitative Data

Currently, there is a lack of published quantitative data such as specific isolation yields from plant material or IC₅₀ values for **Methylenedihydrotanshinquinone**'s biological activities. The following table is provided as a template for researchers to populate as more data becomes available.

Table 3: Biological Activity Data (Template)

Biological Activity	Assay	Cell Line / Model	IC ₅₀ / EC ₅₀ (μM)	Reference
Anti-inflammatory	Cytokine Expression (TNF-α)	-	-	[2]
Anti-inflammatory	Cytokine Expression (IL-1β)	-	-	[2]
Anti-inflammatory	Cytokine Expression (IL-8)	-	-	[2]
Antimicrobial	Bioautography	Bacillus subtilis	-	[5][6]

Conclusion and Future Directions

Methylenedihydrotanshinquinone is an intriguing, yet understudied, natural product from *Salvia miltiorrhiza*. Its confirmed anti-inflammatory properties, coupled with the broader therapeutic potential of the tanshinone class of compounds, make it a promising candidate for further investigation. Future research should focus on:

- Developing optimized and scalable isolation protocols.
- Conducting comprehensive biological screening to elucidate its full pharmacological profile.

- Determining its precise mechanism of action and identifying its molecular targets.
- Performing structure-activity relationship (SAR) studies to potentially develop more potent synthetic derivatives.

This technical guide provides a foundational resource to stimulate and guide these future research endeavors, ultimately aiming to unlock the full therapeutic potential of

Methylenedihydrotanshinquinone.

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References

- 1. 2024.sci-hub.ru [2024.sci-hub.ru]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Expansion within the CYP71D subfamily drives the heterocyclization of tanshinones synthesis in *Salvia miltiorrhiza* - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. researchgate.net [researchgate.net]
- 6. Collection - From Bioprofiling and Characterization to Bioquantification of Natural Antibiotics by Direct Bioautography Linked to High-Resolution Mass Spectrometry: Exemplarily Shown for *Salvia miltiorrhiza* Root - Analytical Chemistry - Figshare [figshare.com]
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